

The Synthesis of Nigrosin for Staining Applications: A Technical Guide

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Compound of Interest

Compound Name: *nigrasin I*

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Introduction

Nigrosin, a class of black, phenazine-based dyes, is a vital tool in microscopy, particularly for negative staining techniques. Its ability to provide a dark background allows for the clear visualization of unstained microorganisms and cellular structures. This technical guide provides an in-depth overview of the synthesis of nigrosin, focusing on the production of the water-soluble form (Nigrosin WS, C.I. 50420, Acid Black 2) used in biological staining. The synthesis involves a two-step process: the formation of a spirit-soluble nigrosin (Solvent Black 5, C.I. 50415) followed by sulfonation to yield the water-soluble product. A more direct, one-pot synthesis approach is also discussed.

Data Presentation

The synthesis of nigrosin is a complex process resulting in a mixture of compounds. Quantitative data in the literature is sparse and often proprietary. The following table summarizes the key reaction conditions found in publicly available documents.

Parameter	Spirit-Soluble Nigrosin (Solvent Black 5) Synthesis	Water-Soluble Nigrosin (Acid Black 2) Synthesis (via Sulfonation)	Direct Water-Soluble Nigrosin Synthesis
Reactants	Aniline, Nitrobenzene, Aniline Hydrochloride, Iron or Copper catalyst	Spirit-Soluble Nigrosin, Concentrated Sulfuric Acid	Aniline, Nitrobenzene, Iron(III) chloride, Sulfuric Acid
Reaction Temperature	180-200°C[1][2]	Not specified	Not specified for condensation; Sulfonation follows.
Reaction Time	3 hours (at 170°C, as per a related patent)	Not specified	Not specified
Key Process	Condensation/Oxidative Cyclization	Sulfonation	Condensation followed by direct Sulfonation[3]
Purification	Pickling, Washing, Filtering, Drying	Separation in cold water, Solid-liquid separation, Washing, Dehydration, Neutralization	Separation in cold water, Solid-liquid separation, Washing, Dehydration, Neutralization[3]
Final Product Form	Insoluble in water, soluble in ethanol[1][4]	Water-soluble powder or crystals	Granular water-soluble aniline black[3]

Experimental Protocols

The following protocols are based on information from patents and technical data sheets. They provide a general framework for the synthesis of nigrosin. Researchers should adapt these methods based on laboratory conditions and safety protocols.

Protocol 1: Two-Step Synthesis of Water-Soluble Nigrosin (Acid Black 2)

Step 1: Synthesis of Spirit-Soluble Nigrosin (Solvent Black 5)

- **Reaction Setup:** In a reaction vessel equipped with a stirrer, condenser, and thermometer, combine aniline, aniline hydrochloride, and a catalytic amount of iron or copper filings.
- **Heating:** Heat the mixture to approximately 180°C.
- **Addition of Nitrobenzene:** Slowly add nitrobenzene to the heated mixture while maintaining the temperature between 180-200°C. The reaction is exothermic and requires careful monitoring.
- **Reaction:** Maintain the reaction mixture at 180-200°C for several hours with continuous stirring. The exact duration will influence the final shade of the dye.
- **Isolation and Purification:** After the reaction is complete, the crude product is isolated. This typically involves "pickling" (acid treatment), followed by washing with water to remove impurities, filtration, and drying of the resulting solid.

Step 2: Sulfonation to Water-Soluble Nigrosin (Acid Black 2)

- **Sulfonation:** Carefully add the dried spirit-soluble nigrosin powder to concentrated sulfuric acid with stirring. The reaction is highly exothermic and should be performed in an ice bath to control the temperature.
- **Reaction:** Allow the mixture to react until a sample is completely soluble in water.
- **Precipitation:** Pour the reaction mixture into a large volume of cold water to precipitate the sulfonated product.
- **Isolation and Neutralization:** Isolate the precipitate by filtration and wash it thoroughly with water to remove excess acid. The washed product is then neutralized with a base, such as sodium hydroxide or sodium carbonate, to form the sodium salt.
- **Drying:** Dry the neutralized product to obtain water-soluble nigrosin powder.

Protocol 2: Direct Synthesis of Water-Soluble Nigrosin (Acid Black 2)[3]

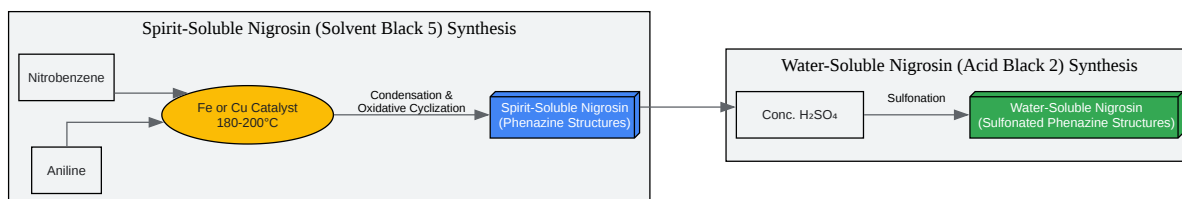
- **Condensation:** In a suitable reactor, perform a condensation reaction of aniline and nitrobenzene using iron(III) chloride as a catalyst.
- **Cooling and Crushing:** Allow the condensed mixture to cool to room temperature. The solidified mass is then crushed into a powder.
- **Direct Sulfonation:** Add the crushed, crude nigrosin directly to concentrated sulfuric acid to initiate the sulfonation reaction.
- **Precipitation and Washing:** After sulfonation is complete, place the mixture in cold water to precipitate the water-soluble nigrosin. Separate the solid product from the liquid and wash it thoroughly.
- **Dehydration and Neutralization:** Dehydrate the washed product and then neutralize it with sodium hydroxide or sodium carbonate.
- **Drying:** Dry the neutralized product to obtain granular water-soluble nigrosin.

Protocol 3: Preparation of 10% (w/v) Nigrosin Staining Solution

This protocol describes the preparation of a ready-to-use staining solution from commercially available water-soluble nigrosin powder.

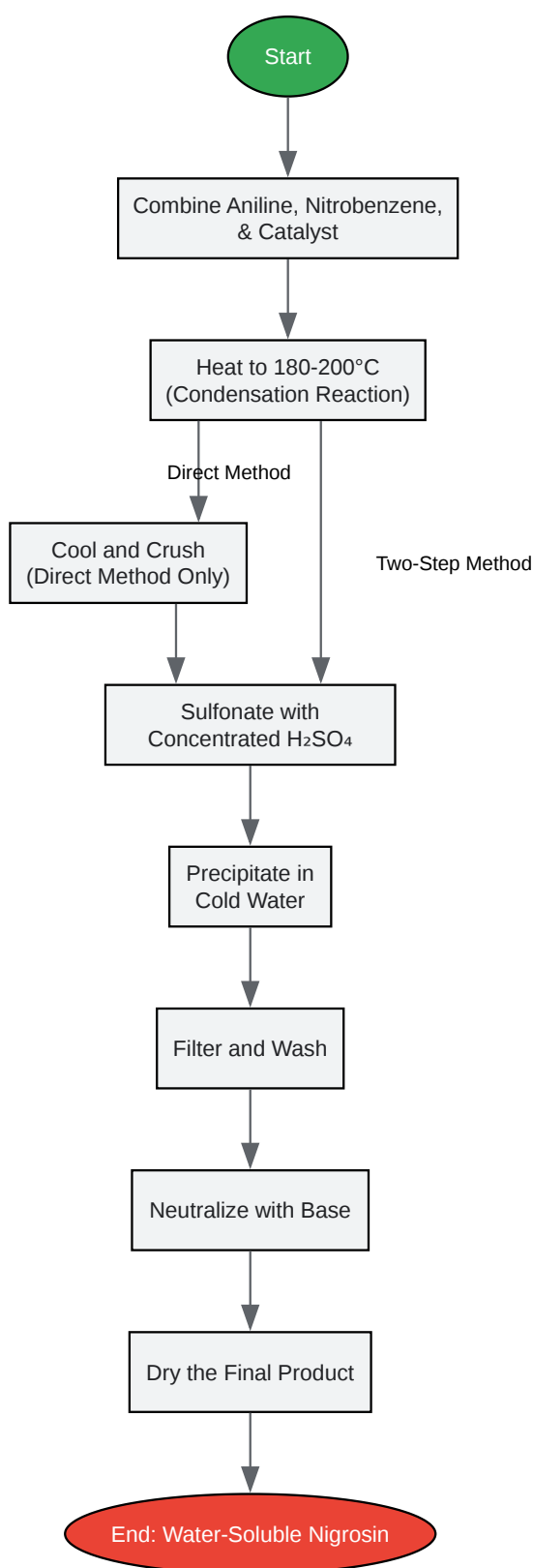
- **Dissolution:** Dissolve 10 g of water-soluble nigrosin powder in 100 ml of distilled water.
- **Heating and Boiling:** Heat the solution and allow it to boil for 10 minutes.
- **Preservation (Optional):** After cooling, 0.5 ml of 37% formaldehyde can be added as a preservative.
- **Filtration:** Mix the solution well and filter it before use to remove any undissolved particles.

Mandatory Visualizations



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Caption: General reaction pathway for the two-step synthesis of water-soluble nigrosin.



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Caption: Workflow diagram illustrating the key stages in nigrosin synthesis.

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References

- 1. Synthesis Method of Solvent black 5 - Knowledge - Sinoever International Co.,Ltd [dyestuffscn.com]
- 2. worlddyevaryety.com [worlddyevaryety.com]
- 3. CN101817791B - Method for directly producing water soluble aniline black - Google Patents [patents.google.com]
- 4. Solvent black 5 - Nigrosine Alcohol soluble - Alcohol Soluble Nigrosine from Emperor Chem [emperordye.com]
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